

ONC213 Technical Support Center: Solubility in Cell Culture Media

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Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **ONC213** in cell culture media. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ONC213**?

A1: The recommended solvent for preparing a stock solution of **ONC213** is dimethyl sulfoxide (DMSO).[1] It is highly soluble in DMSO, which allows for the preparation of a concentrated stock that can be further diluted in cell culture media.

Q2: What is the solubility of **ONC213** in DMSO?

A2: The solubility of **ONC213** in DMSO is 100 mg/mL, which is equivalent to 244.83 mM.[1] It is important to note that achieving this concentration may require sonication.[1]

Q3: What is the recommended final concentration of DMSO in my cell culture experiments?

A3: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept as low as possible, ideally below 0.1%. Some cell lines may tolerate slightly higher concentrations, but it is recommended to perform a vehicle control experiment to assess the impact of DMSO on your specific cell line.

Q4: Can I dissolve **ONC213** directly in aqueous solutions like PBS or cell culture media?

A4: **ONC213** has low aqueous solubility. Therefore, it is not recommended to dissolve it directly in phosphate-buffered saline (PBS) or cell culture media. A concentrated stock solution should first be prepared in DMSO.

Q5: How should I store the **ONC213** stock solution?

A5: **ONC213** stock solutions in DMSO should be stored at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months).^[1] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Troubleshooting Guide for **ONC213** Solubility Issues

This guide addresses common problems researchers may encounter when preparing and using **ONC213** in cell culture.

Problem	Possible Cause	Troubleshooting Steps
ONC213 powder does not dissolve completely in DMSO.	1. Insufficient mixing. 2. Hygroscopic DMSO.	1. Vortex the solution for several minutes. 2. Use an ultrasonic bath to aid dissolution. ^[1] 3. Gently warm the solution to 37°C. 4. Ensure you are using a fresh, anhydrous grade of DMSO, as absorbed water can reduce solubility.
Precipitation occurs when diluting the DMSO stock solution in cell culture media.	1. The aqueous solubility limit has been exceeded. 2. Rapid change in solvent polarity.	1. Perform serial dilutions of the DMSO stock in DMSO first to lower the concentration before adding to the aqueous medium. 2. Add the ONC213 stock solution to the media dropwise while gently vortexing or swirling the tube to ensure rapid mixing. 3. Pre-warm the cell culture medium to 37°C before adding the ONC213 stock solution. 4. If precipitation persists, consider using a carrier protein like bovine serum albumin (BSA) in your media, if compatible with your experimental design.

Inconsistent experimental results.	1. Inaccurate concentration of the stock solution. 2. Degradation of ONC213.	1. Ensure the ONC213 is fully dissolved in the DMSO stock before making further dilutions. 2. Prepare fresh dilutions of ONC213 in media for each experiment from a frozen stock. 3. Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots.
Observed cellular toxicity in vehicle control.	1. Final DMSO concentration is too high.	1. Calculate the final DMSO concentration in your media and ensure it is below 0.1%. 2. If a higher concentration of ONC213 is required, prepare a more concentrated DMSO stock solution to minimize the volume added to the culture.

Quantitative Solubility Data

Compound	Solvent	Solubility	Molar Equivalent	Notes
ONC213	DMSO	100 mg/mL	244.83 mM	May require sonication. Use of hygroscopic DMSO can impact solubility. [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ONC213 Stock Solution in DMSO

Materials:

- **ONC213** powder (Molecular Weight: 408.48 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Allow the **ONC213** vial to reach room temperature before opening.
- Weigh out the desired amount of **ONC213** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, use 4.08 mg of **ONC213**.
- Add the appropriate volume of sterile DMSO. For a 10 mM stock solution from 4.08 mg of **ONC213**, add 1 mL of DMSO.
- Vortex the tube vigorously for 2-3 minutes to dissolve the powder.
- If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Protocol 2: Preparation of Working Solutions in Cell Culture Media

Materials:

- 10 mM **ONC213** stock solution in DMSO

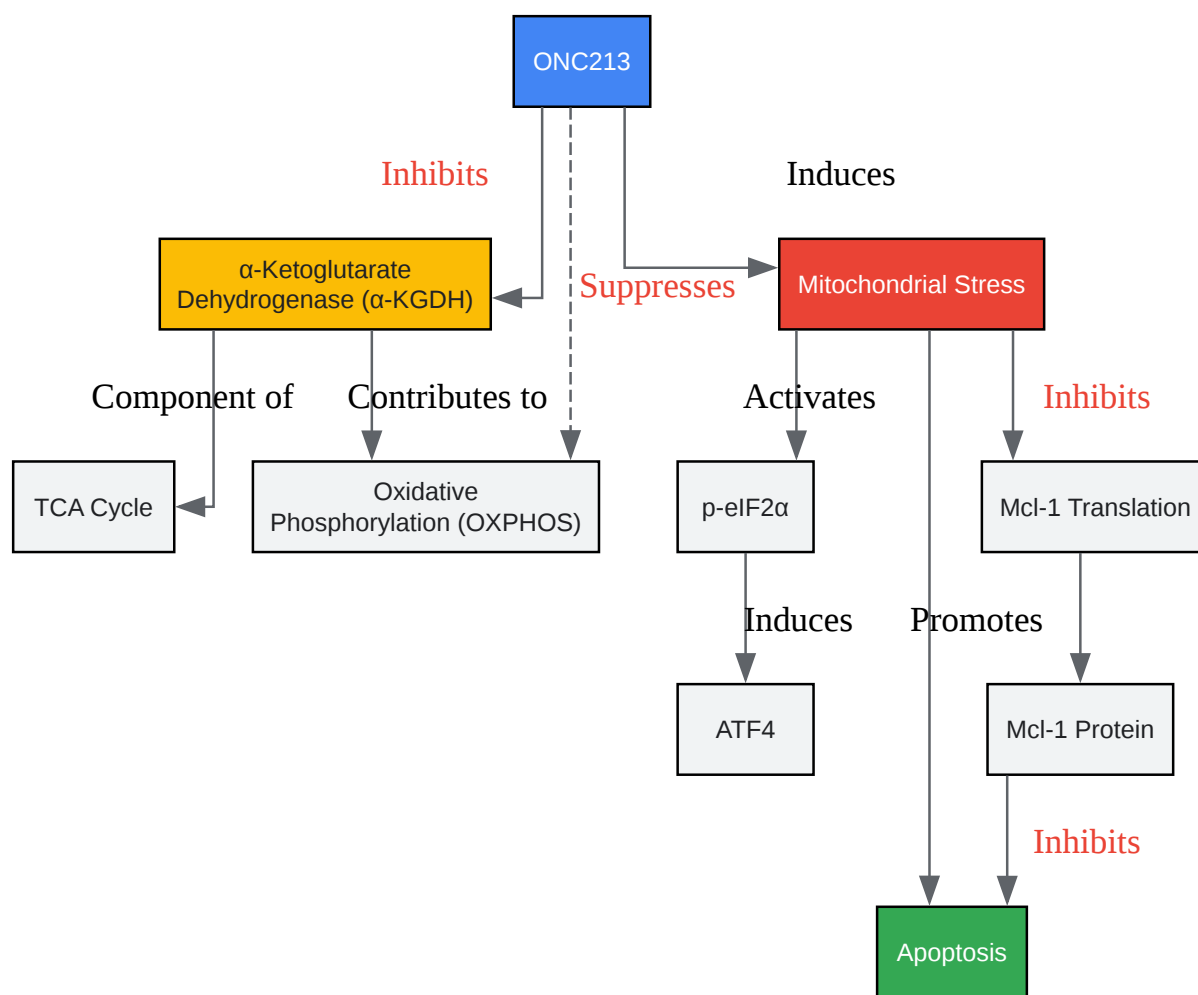
- Pre-warmed (37°C) complete cell culture medium
- Sterile tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM **ONC213** stock solution at room temperature.
- To prepare a 10 µM working solution, for example, dilute the 10 mM stock solution 1:1000 in pre-warmed cell culture medium.
 - Example: Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Add the stock solution dropwise to the medium while gently vortexing or swirling the tube to ensure immediate and thorough mixing. This minimizes the risk of precipitation.
- Visually inspect the working solution for any signs of precipitation. If precipitation is observed, refer to the troubleshooting guide.
- Use the freshly prepared working solution immediately for your cell-based assays.

Visualizations

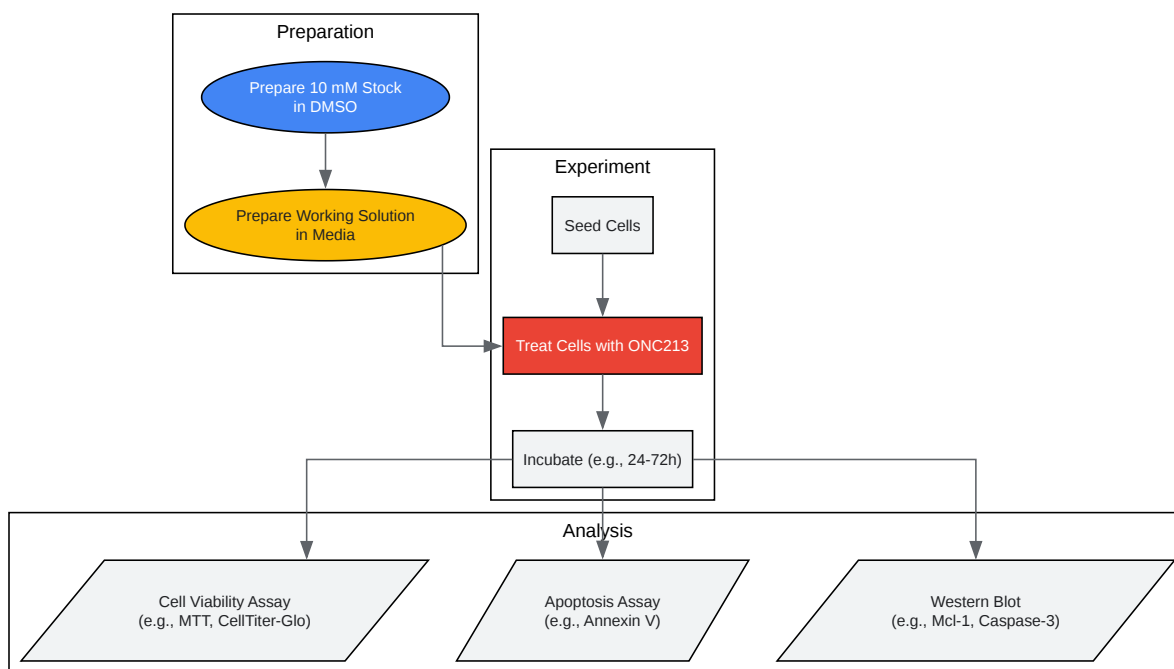
ONC213 Signaling Pathway



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Caption: **ONC213** inhibits α -KGDH, inducing mitochondrial stress and apoptosis.

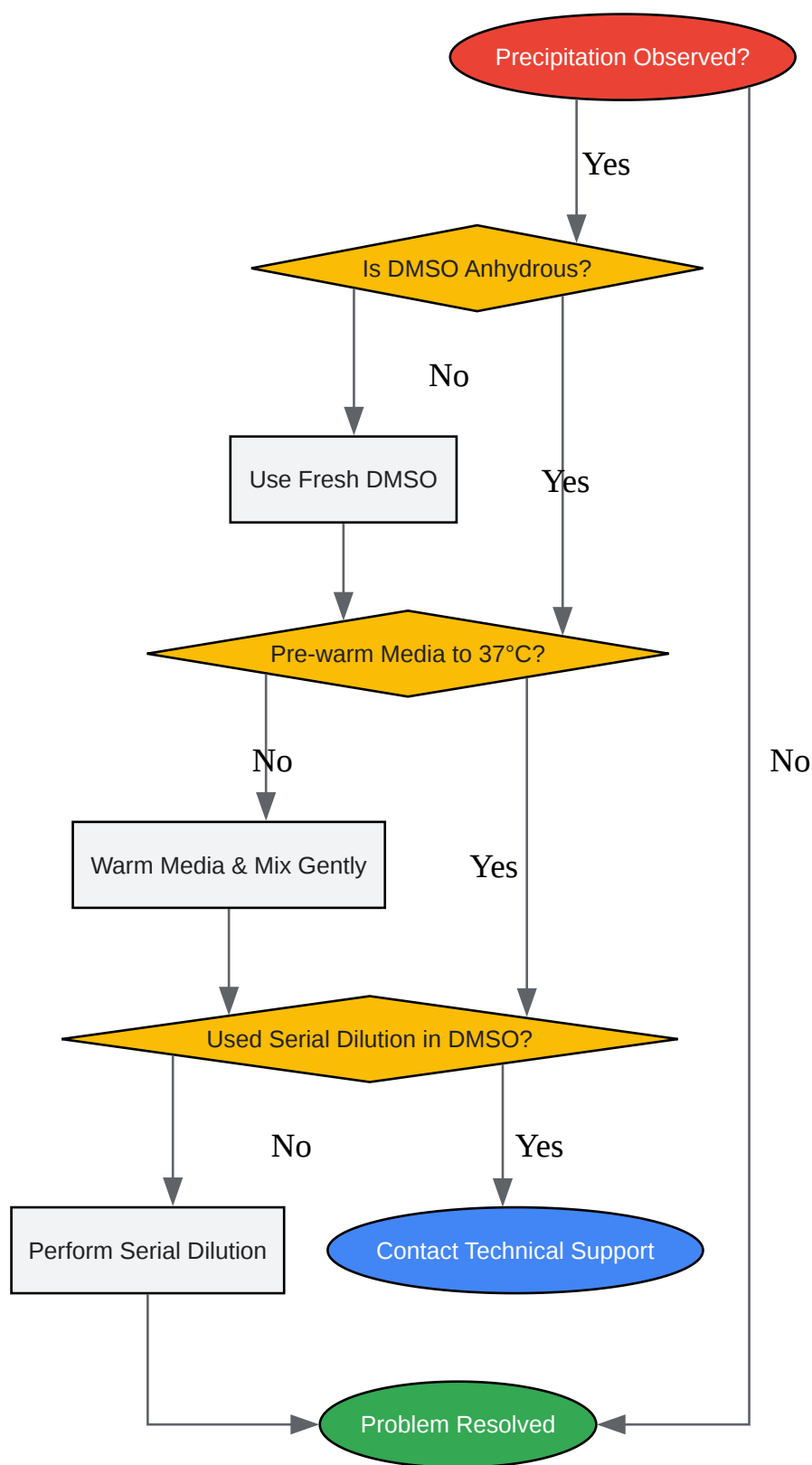
Experimental Workflow for ONC213 Cell-Based Assays



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Caption: Workflow for preparing **ONC213** and conducting cell-based assays.

Troubleshooting Logic for Precipitation Issues



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Caption: Decision tree for troubleshooting **ONC213** precipitation in media.

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References

- 1. medchemexpress.com [medchemexpress.com]
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